

Application Notes and Protocols: Formulation of High-Foaming Cleansers with Babassuamide DEA

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Compound of Interest

Compound Name: BABASSUAMIDE DEA

Cat. No.: B1168881

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Introduction

Babassuamide DEA is a diethanolamide derived from the fatty acids of babassu oil (Orbignya Oleifera Seed Oil).[1] It is a nonionic surfactant widely utilized in the personal care industry for its excellent foam-boosting, viscosity-enhancing, and emulsifying properties.[2][3] These characteristics make it a valuable ingredient in the formulation of high-foaming cleansers such as shampoos, facial washes, and body washes. This document provides detailed application notes and experimental protocols for the formulation and evaluation of high-foaming cleansers incorporating **babassuamide DEA**.

Disclaimer: Specific quantitative performance data for **babassuamide DEA** is not readily available in the public domain. The data presented in the following tables are illustrative and based on the typical performance of closely related fatty acid alkanolamides, such as Cocamide DEA. This information is provided for representative purposes to guide formulation development and should be confirmed through empirical testing with **babassuamide DEA**.

Application Notes

Key Functions in Formulations:

- **Foam Booster and Stabilizer:** **Babassuamide DEA** significantly enhances the foam volume and stability of cleanser formulations, particularly when used in conjunction with anionic surfactants like sodium laureth sulfate (SLES).[4][5] It contributes to a dense, creamy lather that is aesthetically pleasing to consumers.
- **Viscosity Modifier:** It effectively increases the viscosity of liquid cleansers, contributing to a richer product texture and improved handling characteristics.[3][4]
- **Emulsifier and Stabilizer:** **Babassuamide DEA** helps to emulsify oils and other non-aqueous ingredients within the formulation, preventing separation and ensuring product stability.[5]
- **Mildness Enhancer:** When formulated correctly, it can help to reduce the irritation potential of harsher anionic surfactants.

Formulation Guidelines:

- **Concentration:** Typical use levels for **babassuamide DEA** in rinse-off products range from 1% to 10%. The exact concentration will depend on the desired foaming and viscosity characteristics of the final product.
- **Surfactant Systems:** **Babassuamide DEA** works synergistically with a variety of primary surfactants. It is commonly formulated with anionic surfactants (e.g., Sodium Laureth Sulfate, Sodium Cocoyl Isethionate) and amphoteric surfactants (e.g., Cocamidopropyl Betaine) to create a well-rounded cleansing system with good foaming, mildness, and viscosity.
- **pH:** Cleanser formulations containing **babassuamide DEA** are typically adjusted to a pH range of 5.5 to 7.0 to be compatible with the skin's natural pH.
- **Sulfate-Free Formulations:** **Babassuamide DEA** can be effectively used in sulfate-free formulations to boost the often-weaker foaming performance of alternative anionic surfactants.

Data Presentation

Table 1: Illustrative Effect of **Babassuamide DEA** Concentration on Foam Volume

| Babassuamide DEA Concentration (% w/w) | Primary Surfactant System | Initial Foam Volume (mL) | Foam Volume after 5 min (mL) |
|----------------------------------------|-------------------------------------|--------------------------|------------------------------|
| 0 | 12% SLES, 4% Cocamidopropyl Betaine | 150 | 110 |
| 2 | 12% SLES, 4% Cocamidopropyl Betaine | 180 | 155 |
| 4 | 12% SLES, 4% Cocamidopropyl Betaine | 210 | 190 |
| 6 | 12% SLES, 4% Cocamidopropyl Betaine | 225 | 210 |

Table 2: Illustrative Effect of **Babassuamide DEA** Concentration on Viscosity

| Babassuamide DEA Concentration (% w/w) | Primary Surfactant System | Viscosity (cP) at 25°C |
|----------------------------------------|-------------------------------------|------------------------|
| 0 | 12% SLES, 4% Cocamidopropyl Betaine | 800 |
| 2 | 12% SLES, 4% Cocamidopropyl Betaine | 2500 |
| 4 | 12% SLES, 4% Cocamidopropyl Betaine | 4500 |
| 6 | 12% SLES, 4% Cocamidopropyl Betaine | 6000 |

Table 3: Illustrative Comparison of Foam Performance: **Babassuamide DEA** vs. Other Amides

| Amide (4% w/w) | Primary Surfactant System | Initial Foam Volume (mL) | Foam Stability (%) after 5 min |
|---------------------------------|-------------------------------------|--------------------------|--------------------------------|
| Babassuamide DEA (Illustrative) | 12% SLES, 4% Cocamidopropyl Betaine | 210 | 90.5 |
| Cocamide DEA | 12% SLES, 4% Cocamidopropyl Betaine | 205 | 88.0 |
| Cocamide MEA | 12% SLES, 4% Cocamidopropyl Betaine | 195 | 85.0 |

Experimental Protocols

Example High-Foaming Body Wash Formulation

| Phase | Ingredient | INCI Name | Function | % (w/w) |
|-------|------------------------------|------------------------------------------|----------------------------------|-------------|
| A | Deionized Water | Aqua | Solvent | q.s. to 100 |
| A | Glycerin | Glycerin | Humectant | 3.00 |
| A | Polyquaternium-10 | Polyquaternium-10 | Conditioning Agent | 0.20 |
| B | Sodium Laureth Sulfate (70%) | Sodium Laureth Sulfate | Primary Surfactant | 17.00 |
| B | Cocamidopropyl Betaine (30%) | Cocamidopropyl Betaine | Secondary Surfactant | 10.00 |
| B | Babassuamide DEA | Babassuamide DEA | Foam Booster, Viscosity Modifier | 4.00 |
| C | Citric Acid (50% solution) | Citric Acid | pH Adjuster | q.s. |
| C | Preservative | e.g., Phenoxyethanol, Ethylhexylglycerin | Preservative | 1.00 |
| C | Fragrance | Parfum | Fragrance | 0.50 |
| C | Sodium Chloride | Sodium Chloride | Viscosity Modifier | 1.00 |

Formulation Procedure:

- Phase A: In the main vessel, add deionized water and begin moderate agitation. Disperse glycerin and then slowly add Polyquaternium-10, mixing until fully hydrated and uniform.
- Phase B: In a separate vessel, combine Sodium Laureth Sulfate, Cocamidopropyl Betaine, and **Babassuamide DEA**. Mix gently until homogeneous.
- Add Phase B to Phase A with continuous, gentle mixing to avoid excessive foaming.

- Phase C: Adjust the pH to 5.5 - 6.5 using the citric acid solution.
- Add the preservative and fragrance, mixing until fully incorporated.
- Slowly add sodium chloride to increase viscosity to the desired level. Mix until the entire batch is uniform.

Protocol 1: Foam Volume and Stability Testing (Modified Ross-Miles Method)

Objective: To determine the foam generation capacity and foam stability of the cleanser formulation.

Apparatus:

- Graduated 250 mL cylinder with a stopper
- Pipette or burette
- Stopwatch
- Ruler

Procedure:

- Prepare a 1% solution of the cleanser formulation in deionized water.
- Add 50 mL of the 1% cleanser solution to the 250 mL graduated cylinder.
- Stopper the cylinder and shake vigorously for 30 seconds with a consistent motion (e.g., 20 inversions).
- Immediately after shaking, place the cylinder on a level surface and start the stopwatch.
- Record the initial foam volume (in mL) at time $t=0$.
- Record the foam volume at $t=1$ minute and $t=5$ minutes.

- Calculate Foam Stability (%) after 5 minutes using the formula: $(\text{Foam Volume at 5 min} / \text{Initial Foam Volume}) * 100$

Protocol 2: Viscosity Measurement

Objective: To measure the viscosity of the cleanser formulation.

Apparatus:

- Brookfield Rotational Viscometer (or equivalent)
- Appropriate spindle (e.g., RV spindle #4 or #5)
- Beaker (600 mL)
- Water bath for temperature control

Procedure:

- Calibrate the viscometer according to the manufacturer's instructions.
- Place approximately 500 mL of the cleanser formulation into a 600 mL beaker.
- Allow the sample to equilibrate to a constant temperature (e.g., 25°C) using a water bath.
- Select an appropriate spindle and rotational speed to obtain a torque reading between 20% and 80%.
- Attach the spindle to the viscometer and immerse it into the sample up to the immersion mark.
- Start the viscometer and allow the reading to stabilize (typically 30-60 seconds).
- Record the viscosity reading in centipoise (cP).

Protocol 3: Accelerated Stability Testing

Objective: To assess the physical stability of the cleanser formulation under accelerated conditions.

Apparatus:

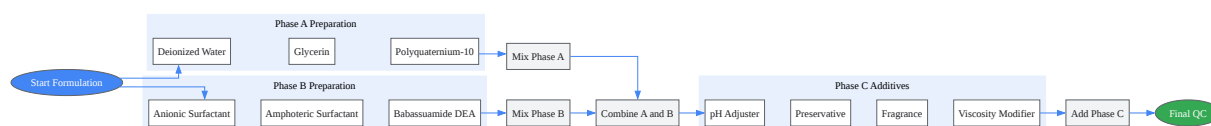
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Refrigerator capable of maintaining $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- pH meter
- Viscometer
- Identical transparent containers for the formulation

Procedure:

- Record the initial appearance, color, odor, pH, and viscosity of the cleanser formulation.
- Place samples of the formulation in the transparent containers under the following conditions:
 - Room temperature ($20\text{-}25^{\circ}\text{C}$)
 - Elevated temperature (40°C)
 - Refrigerated temperature (4°C)
 - Freeze-thaw cycling (e.g., 24 hours at -10°C followed by 24 hours at room temperature, for 3 cycles)
- Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks) for any changes in:
 - Appearance (clarity, color, phase separation)
 - Odor
 - pH
 - Viscosity

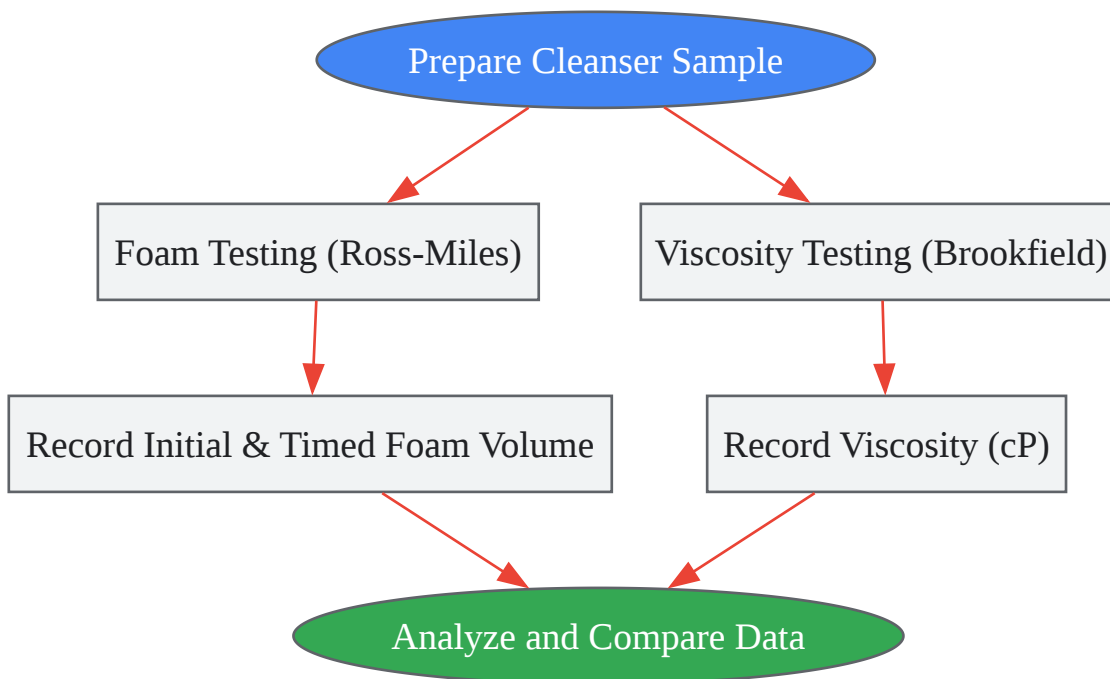
- Compare the results to the initial measurements and the room temperature control sample. Any significant changes may indicate potential long-term instability.

Visualizations



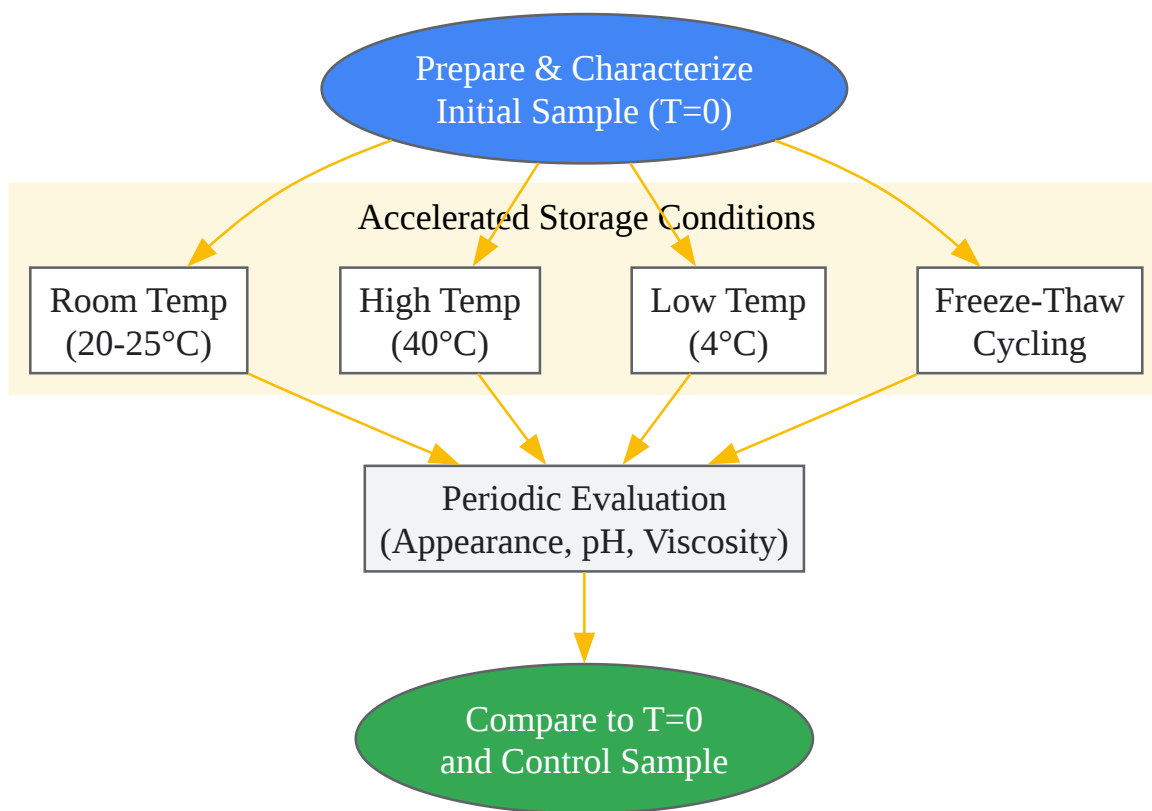
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Caption: Workflow for High-Foaming Cleanser Formulation.



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Caption: Performance Testing Workflow for Cleansers.



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Caption: Accelerated Stability Testing Workflow.

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